

Application Note: Regioselective Synthesis of 6-Nitro-1H-indazol-4-amine

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Compound of Interest

Compound Name: 6-nitro-1H-indazol-4-amine

CAS No.: 1082041-92-6

Cat. No.: B1370948

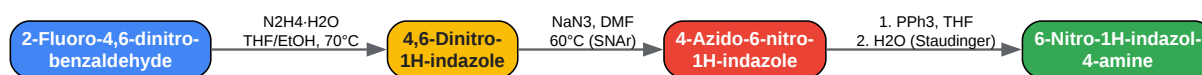
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Introduction & Strategic Rationale

6-Nitro-1H-indazol-4-amine (CAS: 1082041-92-6) is a high-value heterocyclic building block frequently utilized in the development of kinase inhibitors and advanced materials. The primary synthetic challenge in accessing this scaffold lies in the regioselective differentiation of the 4- and 6-positions on the indazole core. Direct nitration of 4-aminoindazole or amination of 6-nitroindazole often yields intractable mixtures of regioisomers due to the similar electronic profiles at C4 and C6.

To bypass this limitation, this protocol leverages a highly regiospecific Nucleophilic Aromatic Substitution (S_NAr) on a symmetrically nitrated intermediate: 4,6-dinitro-1H-indazole. As documented in authoritative literature on indazole functionalization [1], the 4-nitro group is uniquely activated by both the adjacent pyrazole ring (specifically the electron-withdrawing imine-like N2) and the para-positioned 6-nitro group. This synergistic activation allows for the exclusive displacement of the 4-nitro moiety by an azide nucleophile. Subsequent chemoselective reduction of the azide via the Staudinger reaction [2] yields the target 4-amino-6-nitro derivative without disturbing the sensitive 6-nitro group.

Synthetic Workflow Diagram



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Fig 1: Regioselective 3-step synthesis of **6-nitro-1H-indazol-4-amine** via $\text{S}_\text{N}\text{Ar}$ and reduction.

Step-by-Step Methodologies

Self-Validation Principle: Each step incorporates specific In-Process Controls (IPCs) to ensure intermediate purity and structural validation before proceeding, preventing the carryover of side products.

Step 1: Condensation to 4,6-Dinitro-1H-indazole

Causality: Hydrazine condensation with an ortho-halobenzaldehyde is a robust method for indazole core formation. The fluorine atom in 2-fluoro-4,6-dinitrobenzaldehyde acts as an excellent leaving group for the initial $\text{S}_\text{N}\text{Ar}$ by hydrazine, followed by rapid intramolecular cyclization.

- Charge a round-bottom flask with 2-fluoro-4,6-dinitrobenzaldehyde (1.0 eq) and dissolve in a 1:1 mixture of Tetrahydrofuran (THF) and Ethanol to achieve a 0.2 M concentration.
- Cool the solution to 0°C using an ice bath.
- Add hydrazine hydrate (64% aqueous, 3.0 eq) dropwise over 15 minutes to control the highly exothermic $\text{S}_\text{N}\text{Ar}$ substitution.
- Remove the ice bath and heat the reaction to reflux (approx. 70°C) for 4 hours.
- IPC (TLC): Monitor the disappearance of the starting material ($R_f \sim 0.6$ in 3:1 Hexane/EtOAc).
- Cool to room temperature and concentrate the mixture under reduced pressure to half its volume.

- Pour the concentrate into ice-cold water. Collect the resulting yellow precipitate by vacuum filtration, wash with cold water, and dry under high vacuum to afford 4,6-dinitro-1H-indazole.

Step 2: Regiospecific S_NAr to 4-Azido-6-nitro-1H-indazole

Causality: Sodium azide is a potent, sterically unhindered nucleophile. The reaction is run in DMF to solvate the azide anion effectively, maximizing its nucleophilicity. The 60 °C temperature provides enough thermal energy to overcome the activation barrier for the displacement of the 4-nitro group while preventing thermal degradation of the resulting aryl azide.

- Dissolve 4,6-dinitro-1H-indazole (1.0 eq) in anhydrous N,N-Dimethylformamide (DMF) to a concentration of 0.15 M.
- Add Sodium Azide (NaN₃, 1.2 eq) in a single portion. (Safety Note: Handle NaN₃ with extreme care; avoid contact with acids or chlorinated solvents to prevent the formation of toxic/explosive hydrazoic acid or diazidomethane).
- Stir the reaction mixture at 60 °C for 6 hours under a nitrogen atmosphere.
- IPC (IR Spectroscopy): Take a small aliquot, perform a mini-workup, and check for the appearance of a strong, sharp azide stretching band at ~2110 cm⁻¹.
- Quench the reaction by pouring it into a 5% aqueous LiCl solution (to aid in DMF removal) and extract three times with Ethyl Acetate (EtOAc).
- Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate. Purify via flash chromatography (silica gel, Hexane/EtOAc gradient) to isolate 4-azido-6-nitro-1H-indazole.

Step 3: Chemoselective Staudinger Reduction

Causality: Standard catalytic hydrogenation (e.g., Pd/C, H₂) would indiscriminately reduce both the azide and the 6-nitro group, yielding a diamine. The [1](#) utilizes Triphenylphosphine (PPh₃) to specifically attack the azide, forming an aza-ylide (iminophosphorane) intermediate that hydrolyzes to the primary amine, leaving the nitro group completely intact [2].

- Dissolve 4-azido-6-nitro-1H-indazole (1.0 eq) in a 4:1 mixture of THF and water (0.1 M).
- Add Triphenylphosphine (PPh₃, 1.1 eq) portion-wise at room temperature. The reaction will immediately effervesce as nitrogen gas is extruded during the formation of the iminophosphorane intermediate.
- Stir the mixture at room temperature for 12 hours to ensure complete hydrolysis of the intermediate to the amine.
- IPC (LC-MS): Confirm the mass shift from the azide to the amine and the complete disappearance of the azide IR stretch.
- Evaporate the THF under reduced pressure. Acidify the aqueous residue with 1M HCl to pH 2 to protonate the product amine, making it water-soluble.
- Extract the aqueous layer with Dichloromethane (DCM) to remove the triphenylphosphine oxide byproduct.
- Basify the aqueous layer with saturated NaHCO₃ to pH 8 to precipitate the free base.
- Extract with EtOAc, dry over Na₂SO₄, and concentrate to yield pure **6-nitro-1H-indazol-4-amine**.

Quantitative Data & Analytical Markers

The following table summarizes the expected reaction parameters, yields, and self-validating analytical markers for each step of the synthesis.

Step	Transformation	Key Reagents	Conditions	Expected Yield	Key Analytical Marker (IPC)
1	Indazole Core Formation	Hydrazine hydrate	70 °C / 4 h	75–85%	LC-MS: [M+H] ⁺ m/z 209.0
2	Regiospecific SNAr	NaN ₃ , DMF	60 °C / 6 h	80–90%	IR: Sharp peak at ~2110 cm ⁻¹ (N ₃ stretch)
3	Staudinger Reduction	PPh ₃ , THF/H ₂ O	25 °C / 12 h	85–95%	LC-MS: [M+H] ⁺ m/z 179.1 IR: Loss of N ₃ peak

References

- Title: Science of Synthesis: Houben-Weyl Methods of Molecular Transformations Vol. 12: Five-Membered Hetarenes with Two Nitrogen or Phosphorus Atoms (Update 2011: 1H- and 2H-Indazoles)
- Title: Staudinger Reaction - Organic Chemistry Portal Source: Organic Chemistry Portal URL

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Sources

- [1. Staudinger Reaction \[organic-chemistry.org\]](#)
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